

5-Bromo-2-(bromomethyl)-1,3-difluorobenzene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-Bromo-2-(bromomethyl)-1,3-difluorobenzene

Cat. No.: B060537

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An In-depth Technical Guide on the Material Safety of **5-Bromo-2-(bromomethyl)-1,3-difluorobenzene**

Disclaimer: The following information is a comprehensive guide based on available data for structurally similar compounds. A specific Material Safety Data Sheet (MSDS) for **5-Bromo-2-(bromomethyl)-1,3-difluorobenzene** (CAS No. 162744-60-7) was not readily available. Researchers, scientists, and drug development professionals should handle this compound with caution, adhering to the safety protocols outlined for related hazardous materials.

Section 1: Chemical Identification and Physical Properties

5-Bromo-2-(bromomethyl)-1,3-difluorobenzene, also known as 4-Bromo-2,6-difluorobenzyl bromide, is an organic halogen compound.^[1] Due to the presence of bromine and fluorine atoms, it is a valuable reagent in organic synthesis, particularly for introducing bromo- and fluoro-moieties into organic molecules and in the preparation of organometallic compounds and pharmaceutical intermediates.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₄ Br ₂ F ₂	[1]
Molar Mass	285.91 g/mol	[1]
Appearance	Colorless or yellowish liquid	[1]
Density	Approximately 1.85 - 1.991 g/mL	[1]
Boiling Point	Approximately 220-222 °C	[1]
Melting Point	Approximately 19-22 °C	[1]
Flash Point	53 °C (127 °F) (for a similar compound)	[2]
Solubility	Soluble in organic solvents like ether and dichloromethane.	[1]

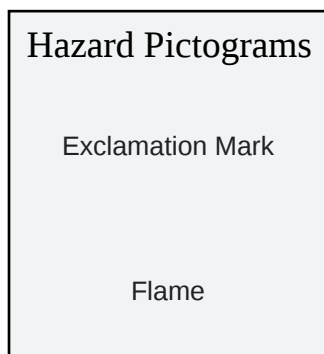
Section 2: Hazard Identification and GHS Classification

This compound is considered a hazardous substance. The primary hazards are associated with its flammability and its irritant effects on the skin, eyes, and respiratory system.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour.[2]
Skin corrosion/irritation	2	H315: Causes skin irritation.[2] [3]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation.[2][3]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.[2][3]

Hazard Pictograms:



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Caption: GHS Pictograms for Flammable and Irritant Hazards.

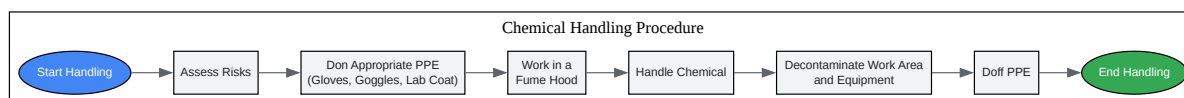
Section 3: Experimental Protocols - Safety and Handling

Given the hazardous nature of this chemical, strict adherence to safety protocols is mandatory. The following methodologies are based on standard practices for handling similar hazardous chemicals.

Personal Protective Equipment (PPE) Protocol

A risk assessment should always be conducted before handling. The following PPE is recommended:

- Eye Protection: Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[2]
- Hand Protection: Handle with compatible chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.[2]
- Skin and Body Protection: Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[2]
- Respiratory Protection: Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls where risk assessment shows it is necessary.[2]



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Caption: Recommended workflow for safely handling the chemical.

Spill Response Protocol

In the event of a spill, the following steps should be taken:

- Evacuate: Evacuate unnecessary personnel from the area.[4]
- Ventilate: Ensure adequate ventilation.[2]
- Containment: Stop the leak if it is safe to do so. Dike the spill to prevent it from spreading.[4]

- Absorption: Soak up the spill with an inert absorbent material such as sand, silica gel, or universal binder.[2][5]
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.[2]
- Decontamination: Clean the spill area thoroughly.

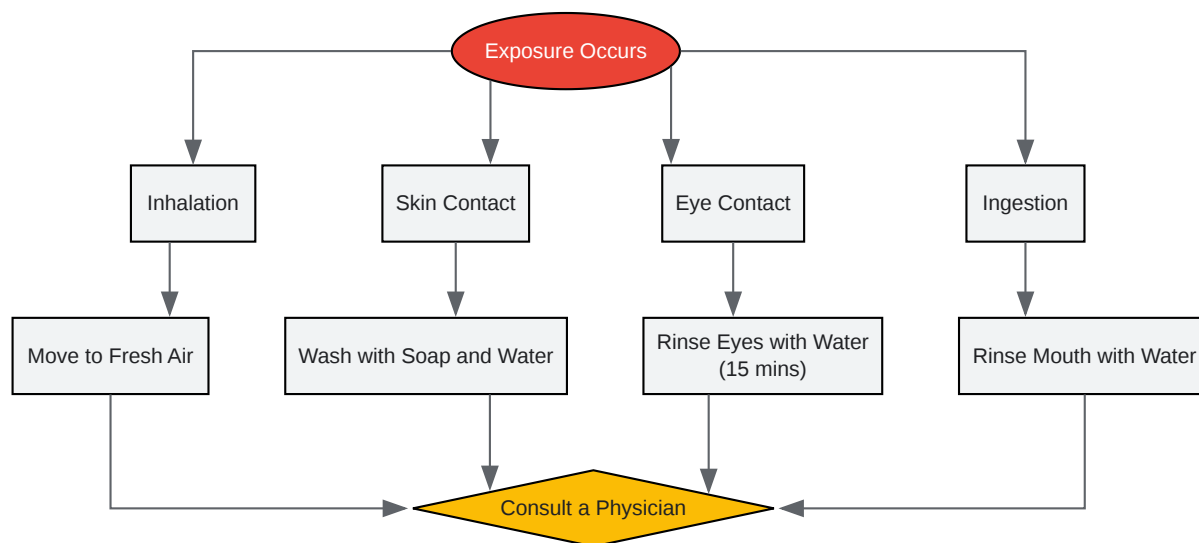
Section 4: Toxicology and First Aid

The toxicological properties of **5-Bromo-2-(bromomethyl)-1,3-difluorobenzene** have not been fully investigated. However, based on related compounds, it is expected to be harmful if inhaled, swallowed, or absorbed through the skin.[2]

Table 3: Toxicological Information and First Aid Measures

Route of Exposure	Potential Health Effects	First Aid Measures
Inhalation	May cause respiratory tract irritation.[2]	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Causes skin irritation. May be harmful if absorbed through the skin.[2]	Wash off with soap and plenty of water. Consult a physician. [2]
Eye Contact	Causes serious eye irritation. [2]	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	May be harmful if swallowed.	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

No component of similar products is identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH at levels greater than or equal to 0.1%.[2]



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Caption: First aid procedures for different exposure routes.

Section 5: Firefighting Measures and Stability

The compound is a flammable liquid and vapor.[2]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Hazardous Combustion Products: Under fire conditions, hazardous decomposition products may form, including carbon oxides, hydrogen bromide gas, and hydrogen fluoride.[2]
- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus. [2]
- Chemical Stability: Stable under recommended storage conditions.[2]
- Incompatible Materials: Strong oxidizing agents.[2]
- Conditions to Avoid: Heat, flames, and sparks.[2]

Section 6: Storage and Disposal

- Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed and away from heat and ignition sources.[2][5]
- Disposal: Dispose of this material as hazardous waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[2]

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